

# Whitepaper: The Discovery and Early Characterization of Cadmium and its Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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**Abstract:** This technical guide provides a comprehensive overview of the discovery of cadmium in 1817 and the subsequent early studies of its fundamental compounds. It details the initial observations and experimental methodologies employed by pioneering chemists such as Friedrich Stromeyer and Karl Samuel Leberecht Hermann. The document summarizes the initial characterization of cadmium metal and its key compounds, including cadmium oxide, sulfide, and various salts. Quantitative physical and chemical data are presented in tabular format for clarity. Furthermore, this guide illustrates the historical experimental workflows and logical pathways of discovery using detailed diagrams rendered in the DOT language, providing a modern technical perspective on these foundational chemical investigations.

## The Dawn of a New Element: Context of Discovery

The early 19th century was a transformative period in the field of chemistry. The science was emerging from the traditions of alchemy into a rigorous, quantitative discipline.<sup>[1]</sup> Much of the chemical discovery during this era was driven by pharmacists, apothecaries, and physicians who required pure substances for medicinal use.<sup>[1][2]</sup> Zinc compounds, such as zinc oxide and zinc carbonate (calamine), were utilized in pharmacies for treating skin conditions.<sup>[1][3]</sup> It was within the context of verifying the purity of these pharmaceutical staples that the element cadmium was first identified.<sup>[2][4]</sup>

## The Discovery of Cadmium (1817)

Cadmium was discovered in 1817 through the independent work of two German chemists who were investigating impurities within zinc compounds.<sup>[5][6][7]</sup>

### Friedrich Stromeyer's Foundational Investigation

Friedrich Stromeyer, a professor at the University of Göttingen and an inspector of apothecaries, is widely credited with the discovery.<sup>[1][3][8]</sup> While inspecting pharmacies in Hildesheim, Germany, he was tasked with investigating why certain batches of zinc carbonate ( $\text{ZnCO}_3$ ) were being sold instead of the prescribed zinc oxide ( $\text{ZnO}$ ).<sup>[3]</sup> Stromeyer observed that these impure samples of calamine changed color when heated, turning yellow, whereas pure zinc carbonate did not exhibit this property.<sup>[1][5][9][10]</sup> This critical observation prompted a persistent investigation, leading him to conclude that a new, unknown metallic element was present as an impurity.<sup>[2][3]</sup>

### Simultaneous and Independent Discovery

Around the same time, Karl Samuel Leberecht Hermann also found an impurity in zinc oxide.<sup>[5]</sup><sup>[11]</sup> He initially suspected the contaminant to be arsenic due to the formation of a yellow precipitate with hydrogen sulfide.<sup>[5]</sup> It is now understood that three chemists—Stromeyer, Hermann, and Johann Christoff Heinrich Roloff—all independently identified the new element from samples that originated from the same source.<sup>[12]</sup> Though a historical debate remains over who first isolated the pure metal, the discovery is generally attributed to Stromeyer.<sup>[2][6]</sup>

### Naming the Element

Stromeyer proposed the name "cadmium" for the new element.<sup>[3]</sup> The name is derived from the Latin word *cadmia* and the Greek *kadmeia*, which were ancient terms for calamine (zinc carbonate), the ore in which the element was first found.<sup>[1][7][10]</sup>

### Early Experimental Protocols

The initial isolation of cadmium and the synthesis of its first compounds were achieved through fundamental chemical procedures of the time. The following sections detail the likely methodologies based on historical accounts.

## Isolation of Metallic Cadmium

The process for isolating cadmium metal from the impure zinc carbonate involved two main stages: roasting and reduction. This workflow was pioneered by Stromeyer.<sup>[1][5]</sup>

Methodology:

- **Roasting:** The impure zinc carbonate (containing cadmium carbonate) was heated intensely in the presence of air. This process, known as roasting or calcination, converted the carbonates into their respective oxides. Cadmium carbonate decomposes to form cadmium oxide (CdO) and carbon dioxide.<sup>[13]</sup>
- **Reduction:** The resulting mixture of oxides was then mixed with a reducing agent, such as charcoal (carbon), and heated strongly in a retort. The cadmium oxide was reduced to cadmium metal.
- **Distillation:** Due to cadmium's relatively low boiling point compared to zinc, it could be separated and purified by distillation. The cadmium vapor would condense in a cooler part of the apparatus, yielding the pure, silvery-white metal.<sup>[2][4]</sup>

## Synthesis of Early Cadmium Compounds

Once isolated, chemists began to study the reactivity of cadmium and synthesize its simple compounds.

Methodology for Cadmium Oxide (CdO):

- Cadmium oxide was formed as a brown, amorphous powder when cadmium metal was burned in the air.<sup>[4][5]</sup> The crystalline form is dark red.<sup>[5]</sup> It could also be produced by the pyrolysis (thermal decomposition) of cadmium carbonate or cadmium nitrate.<sup>[14]</sup>

Methodology for Cadmium Sulfide (CdS):

- This vibrant yellow compound was prepared by treating an aqueous solution of a cadmium salt (e.g., cadmium chloride) with hydrogen sulfide gas (H<sub>2</sub>S).<sup>[2]</sup> The insoluble cadmium sulfide would precipitate out of the solution.<sup>[4]</sup> This compound became famously known as the pigment "cadmium yellow."<sup>[2][15]</sup>

### Methodology for Cadmium Salts:

- Simple cadmium salts were synthesized by dissolving the newly isolated cadmium metal in mineral acids.<sup>[5]</sup>
  - Cadmium Chloride ( $\text{CdCl}_2$ ): Formed by dissolving cadmium in hydrochloric acid.
  - Cadmium Sulfate ( $\text{CdSO}_4$ ): Formed by dissolving cadmium in sulfuric acid.
  - Cadmium Nitrate ( $\text{Cd}(\text{NO}_3)_2$ ): Formed by dissolving cadmium in nitric acid.

## Characterization of Cadmium and its Compounds

The initial studies focused on establishing the basic physical and chemical properties of the new element and its derivatives.

### Quantitative Data

The following tables summarize the key physical and chemical properties of cadmium metal and its early known compounds as determined by early and modern measurements.

Property	Value	References
Atomic Number	48	<sup>[5]</sup>
Atomic Mass	112.411 amu	<sup>[7]</sup> <sup>[16]</sup>
Appearance	Silvery bluish-gray metallic	<sup>[5]</sup> <sup>[7]</sup>
State at 20°C	Solid	<sup>[7]</sup> <sup>[16]</sup>
Melting Point	321.07 °C	<sup>[6]</sup> <sup>[16]</sup>
Boiling Point	767 °C	<sup>[16]</sup> <sup>[17]</sup>
Density	~8.65 g/cm <sup>3</sup>	<sup>[3]</sup> <sup>[7]</sup> <sup>[16]</sup>
Hardness (Mohs)	2.0	<sup>[5]</sup>
Key Oxidation State	+2	<sup>[4]</sup> <sup>[5]</sup>
Crystal Structure	Hexagonal	<sup>[18]</sup>

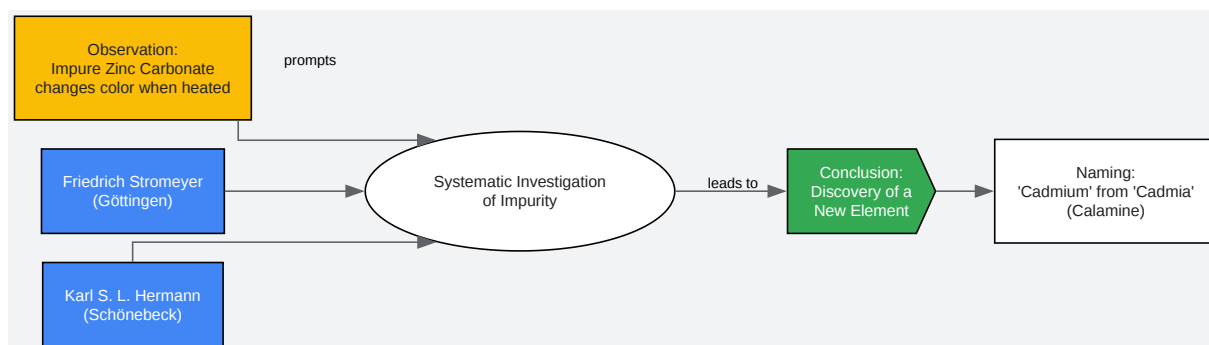
**Table 1:** Physical and Chemical Properties of Metallic Cadmium.

Compound	Formula	Appearance	Key Properties	References
Cadmium Oxide	CdO	Colorless amorphous powder; brown or red crystals	Main precursor to other Cd compounds. Insoluble in water, soluble in dilute acids.	[4][5][14]
Cadmium Sulfide	CdS	Vivid yellow to orange solid	Insoluble in water. Used as "cadmium yellow" pigment. Occurs naturally as greenockite.	[2][4][18][19]
Cadmium Carbonate	CdCO <sub>3</sub>	White, crystalline solid	Water-insoluble. Decomposes on heating to form CdO.	[5][13]
Cadmium Chloride	CdCl <sub>2</sub>	Colorless, crystalline solid	Formed from Cd and HCl.	[5]
Cadmium Sulfate	CdSO <sub>4</sub>	Colorless, crystalline solid	Formed from Cd and H <sub>2</sub> SO <sub>4</sub> .	[5]
Cadmium Nitrate	Cd(NO <sub>3</sub> ) <sub>2</sub>	Colorless, crystalline solid	Formed from Cd and HNO <sub>3</sub> .	[5]
Cadmium Iodide	CdI <sub>2</sub>	Colorless, crystalline solid	Listed in the 1907 British Pharmaceutical Codex for medicinal use.	[2][5]

**Table 2:** Properties of Early Cadmium Compounds.

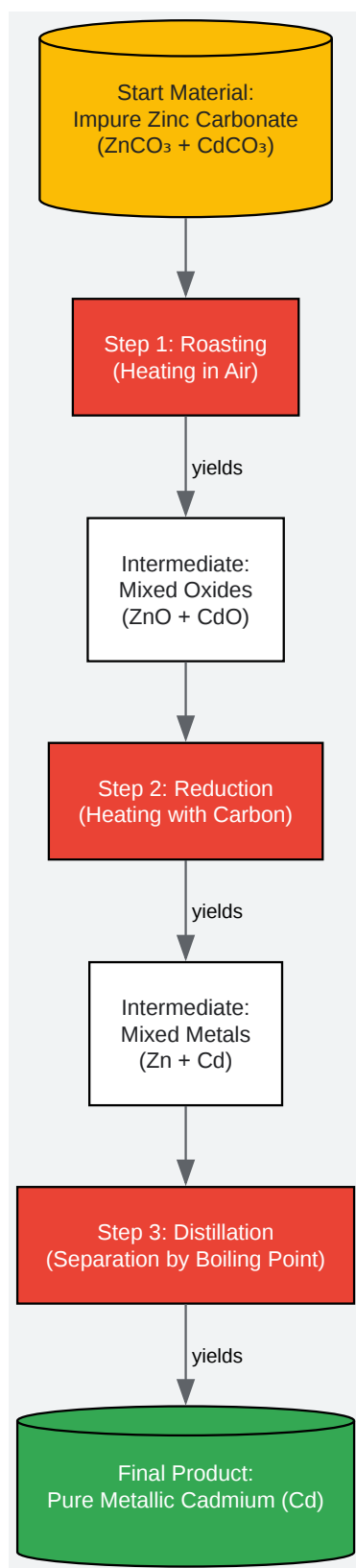
## Visualizing the Discovery and Early Experiments

The logical and experimental workflows of the early studies on cadmium can be visualized to better understand the scientific process of the time.



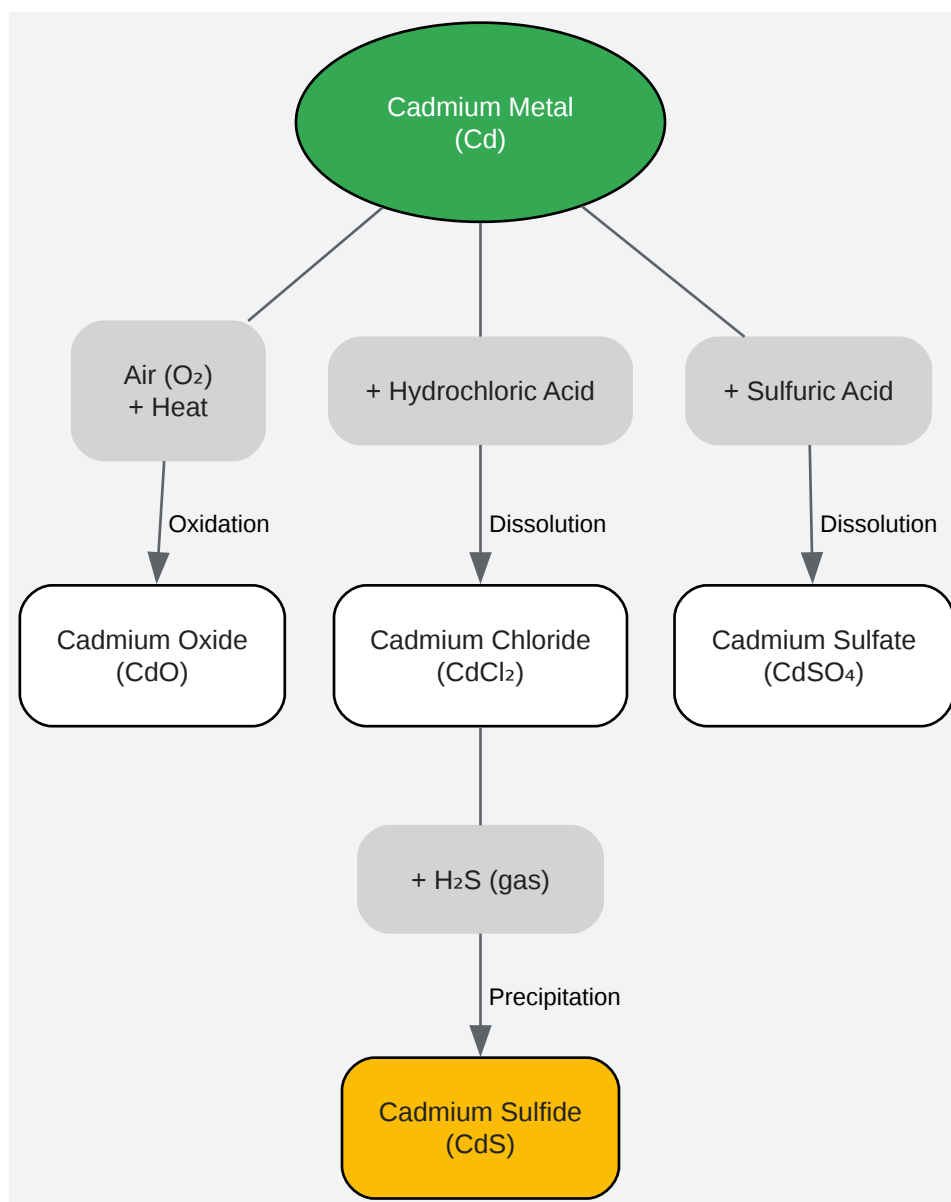
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**Diagram 1:** Logical pathway of the discovery of Cadmium in 1817.



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**Diagram 2:** Experimental workflow for the isolation of metallic cadmium.



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**Diagram 3:** Synthesis pathways for early cadmium compounds.

## Early Applications and Toxicological Awareness

Following its discovery, cadmium and its compounds found niche applications, some of which hinted at the element's future industrial importance and its biological hazards.

- **Pigments:** By the 1840s, cadmium sulfide (CdS) was being produced as a brilliant and stable yellow pigment.<sup>[2][19]</sup> Its use, however, was initially limited by the scarcity of the element.<sup>[5][15]</sup>



- Medicinal Uses: Despite its inherent toxicity, the 1907 British Pharmaceutical Codex listed cadmium iodide ( $\text{CdI}_2$ ) as a treatment for conditions such as "enlarged joints, scrofulous glands, and chilblains."<sup>[2][5][9]</sup>
- Early Toxicology: The first documented adverse health effects of cadmium were reported in 1858, when workers using a cadmium carbonate-containing polishing agent experienced respiratory and gastrointestinal symptoms.<sup>[20][21]</sup> This marked the beginning of the long history of understanding cadmium's toxicity.

## Conclusion

The discovery of cadmium is a classic example of serendipity and meticulous scientific inquiry in the early days of modern chemistry. Born from a routine pharmaceutical inspection, the identification of this new element by Stromeyer and his contemporaries expanded the periodic table and provided new materials for study and application.<sup>[15]</sup> The early experimental protocols for its isolation and the synthesis of its compounds, though simple by today's standards, laid the groundwork for understanding the chemical behavior of group 12 elements. These initial studies not only unveiled the properties of a new metal but also opened the door to its future applications and the eventual, critical understanding of its significant toxicity.

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